

An In-depth Technical Guide to the Safe Handling of Tetracosane

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This guide provides comprehensive safety data and handling precautions for **tetracosane** (C24H50), tailored for researchers, scientists, and professionals in drug development. It includes detailed physical and chemical properties, hazard identification, safety measures, and emergency protocols.

Chemical and Physical Properties

Tetracosane is a straight-chain alkane with 24 carbon atoms.[1] It is a white, crystalline, waxy solid at room temperature and is insoluble in water but soluble in organic solvents like hexane, benzene, and chloroform.[2][3] Its chemical inertness makes it unreactive with acids, bases, or oxidizing agents under normal conditions.[2]

Table 1: Physical and Chemical Properties of **Tetracosane**



Property	Value	Source
Molecular Formula	C24H50	[2]
Molecular Weight	338.65 g/mol	
Appearance	White crystalline solid	-
Odor	Odorless	-
Melting Point	49 - 52 °C (120.2 - 125.6 °F)	-
Boiling Point	391 °C (735.8 °F) @ 760 mmHg	
Flash Point	> 110 °C (> 230 °F)	-
Density	~0.8 g/cm³ at 25°C	_
Solubility	Insoluble in water	-

Hazard Identification and Toxicological Information

Tetracosane is generally considered to have low toxicity. However, its toxicological properties have not been fully investigated. It is not classified as a hazardous substance according to GHS and OSHA standards.

Potential Health Effects:

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation.
- Ingestion: May cause irritation of the digestive tract.
- Inhalation: May cause respiratory tract irritation, especially if it becomes an airborne dust.

Table 2: Toxicological and Safety Data



Parameter	Value	Source
LD50/LC50	Not available.	
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	-
NFPA Rating (estimated)	Health: 1; Flammability: 1; Instability: 0	-

There are no established occupational exposure limits for **tetracosane** from ACGIH, NIOSH, or OSHA.

Experimental Protocols

While specific experimental protocols for the cited data are not detailed in the safety data sheets, the values are determined by standardized methodologies.

- Flash Point Determination: The flash point of a substance is the lowest temperature at which its vapors will ignite in the presence of an ignition source. For a solid like **tetracosane**, a common method is the Pensky-Martens Closed-Cup Test (e.g., ASTM D93). In this procedure, the substance is heated in a closed cup at a slow, constant rate. An ignition source is directed into the cup at regular intervals. The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.
- Toxicity Studies (General Protocol): Although specific LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for tetracosane are unavailable, these are typically determined through acute toxicity testing in animal models. For an oral LD50 test (e.g., OECD Guideline 423), the substance is administered in increasing doses to several groups of test animals (e.g., rats). The animals are observed for a set period (typically 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be fatal to 50% of the animals. The lack of data for tetracosane indicates that these specific studies have likely not been conducted or published.

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety in a laboratory or industrial setting.



Handling:

- · Wash hands thoroughly after handling.
- Use with adequate ventilation to minimize dust generation and accumulation.
- Avoid contact with eyes, skin, and clothing.
- Avoid ingestion and inhalation.
- Keep away from heat, sparks, and open flames as the material may be combustible at high temperatures.

Storage:

- Store in a tightly closed container.
- Store in a cool, dry, well-ventilated area.
- Keep away from incompatible substances such as strong oxidizing agents.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved dust respirator.

Emergency and First-Aid Measures

First-Aid Procedures:

• Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.



- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Get medical aid.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: During a fire, irritating and highly toxic gases (such as carbon monoxide and carbon dioxide) may be generated by thermal decomposition.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.

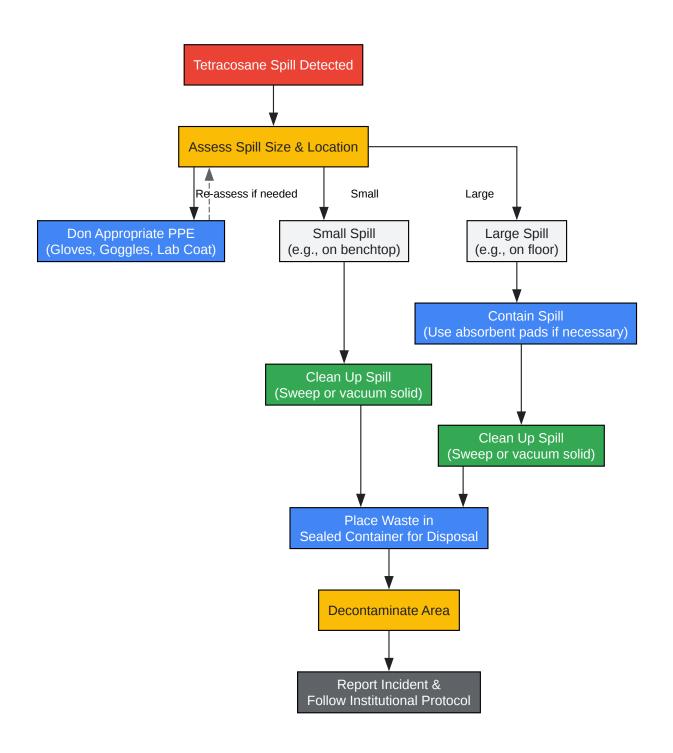
Accidental Release Measures:

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4.
- Spill Cleanup: Vacuum or sweep up the material and place it into a suitable disposal container. Avoid generating dusty conditions. Ensure adequate ventilation.

Spill Response Workflow

The following diagram illustrates a logical workflow for handling a **tetracosane** spill.





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Workflow for handling a tetracosane chemical spill.



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